

Core Chemical and Regulatory Profile

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Compound Focus: Quinoclamine

CAS No.: 2797-51-5

Cat. No.: S540867

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The table below summarizes the fundamental technical data for **Quinoclamine**.

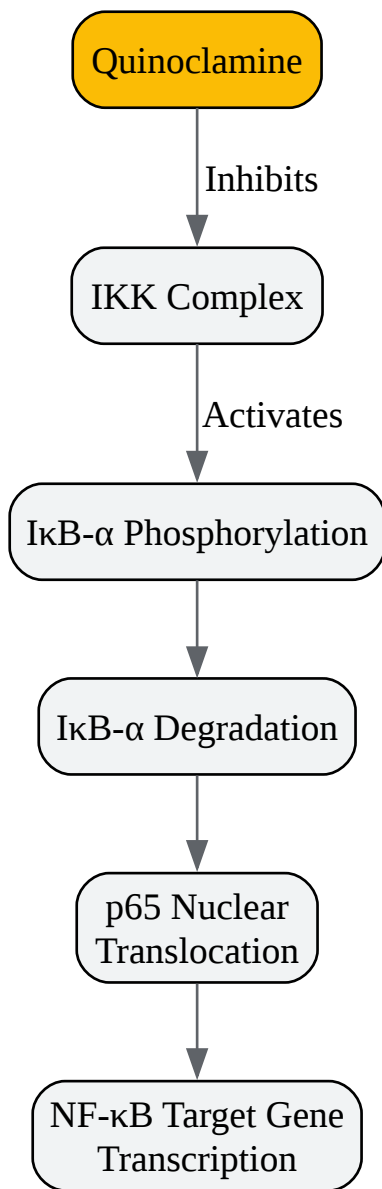
Property	Description / Value
IUPAC Name	2-amino-3-chloro-1,4-naphthoquinone [1]
CAS RN	2797-51-5 [1]
Chemical Formula	C ₁₀ H ₆ ClNO ₂ [1]
Molecular Mass	207.61 g/mol [1]
Pesticide Type	Selective herbicide and algicide [1]
Mode of Action (Pesticide)	Inhibits photosynthesis [1]
Mode of Action (Therapeutic)	Inhibits NF-κB pathway [2] [3]
Melting Point	201 °C [1]
Water Solubility	20.7 mg/L at 20 °C [1]
Regulatory Status (EU)	Not approved [1]

Quinoclamine is primarily used for post-emergence control of mosses, liverworts, duckweed, and algae in turf and rice fields [1]. It is a yellow, crystalline solid with low solubility in water and low volatility [1].

Molecular Mechanisms and Biological Activity

NF- κ B Inhibitory Pathway

Quinoclamine suppresses NF- κ B activity, a key transcription factor linked to cell growth, apoptosis, and cancer progression [2] [3]. Research in HepG2 human hepatocellular carcinoma cells shows its action involves a defined signaling pathway.



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Quinoclamine inhibits *NF-κB* signaling by blocking *IκB-α* phosphorylation and *p65* nuclear translocation [2] [3].

This inhibition leads to downregulation of genes controlling cell cycle and apoptosis, revealing anti-cancer potential [2] [3]. **Quinoclamine** also down-regulates UDP glucuronosyltransferase genes, suggesting it may slow excretion and interfere with metabolism of other drugs [2] [3].

Environmental Fate and Advanced Degradation

Quinoclamine is classified as a "forever chemical" due to its high aquatic toxicity and potential for bioaccumulation [1]. Oral LD₅₀ in rats is 1360 mg/kg, and 48-hour LC₅₀ in carp is 0.79 mg/L, indicating high toxicity to aquatic life [4] [1].

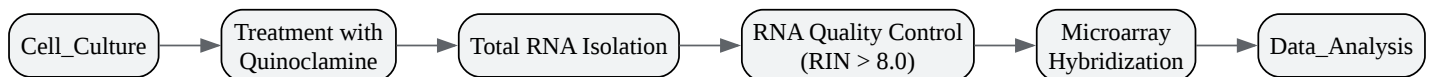
Advanced Oxidation Processes (AOPs) show promise for mitigating **quinoclamine** pollution. A novel catalyst, Gd-doped Co@NOC, efficiently activates peroxymonosulfate (PMS) to generate reactive oxygen species (ROS) that degrade **quinoclamine** in water via radical and non-radical pathways [4].

Experimental Analysis Protocols

Key experimental methodologies from research provide a framework for studying **quinoclamine**'s effects and presence.

Transcriptomic Analysis for Mechanism Elucidation

This protocol outlines the process for global gene expression profiling to determine **quinoclamine**'s biological mechanisms and effects.



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*Workflow for transcriptomic analysis of **quinoclamine** effects using DNA microarray technology [2] [5].*

Key Steps:

- **Cell Culture & Treatment:** Use relevant cell lines (e.g., HepG2, MCF7, A-549). Treat with **quinoclamine** (dissolved in DMSO) and appropriate controls for 24 hours [2].
- **RNA Isolation & Quality Control:** Extract total RNA using a commercial kit. Assess RNA integrity; samples with RNA Integrity Number (RIN) > 8.0 are suitable for analysis [2] [5].
- **Microarray & Data Analysis:** Hybridize labeled aRNA to oligonucleotide microarrays. Analyze data to identify differentially expressed genes and perform pathway analysis [2] [5].

Analytical Detection via LC-MS/MS

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure followed by Ultra-High-Performance Liquid Chromatography tandem Mass Spectrometry (UHPLC-MS/MS) can be applied for simultaneous analysis of **quinoclamine** and other pesticides in complex matrices [6].

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